

2-((p-Aminophenyl)sulphonyl)ethanol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-((p-Aminophenyl)sulphonyl)ethanol

Cat. No.: B1266255

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An In-depth Technical Guide to 2-((p-Aminophenyl)sulphonyl)ethanol

This technical guide provides a comprehensive overview of **2-((p-Aminophenyl)sulphonyl)ethanol** (CAS No. 5246-58-2), a chemical intermediate of interest to researchers, scientists, and professionals in drug development. This document collates available material safety data, physical and chemical properties, and outlines general experimental procedures.

Chemical Identification and Properties

2-((p-Aminophenyl)sulphonyl)ethanol is a sulfone compound containing a primary amine and a hydroxyl group. Its chemical structure and properties are summarized below.

Property	Value	Source
CAS Number	5246-58-2	[1][2]
Molecular Formula	C ₈ H ₁₁ NO ₃ S	[1][2]
Molecular Weight	201.24 g/mol	[1]
Melting Point	210-213 °C (decomposes)	[3]
Boiling Point (Predicted)	469.2 ± 45.0 °C	[3]
Density (Predicted)	1.364 ± 0.06 g/cm ³	[3]
pKa (Predicted)	13.83 ± 0.10	[3]
Appearance	Powder	[2]

Hazard Identification and Safety Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-((p-Aminophenyl)sulphonyl)ethanol** is classified as a hazardous substance.[1]

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning[3]

Hazard Pictograms:

GHS Hazard Pictograms

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Caption: GHS pictogram for skin, eye, and respiratory irritation.

Precautionary Statements:[3]

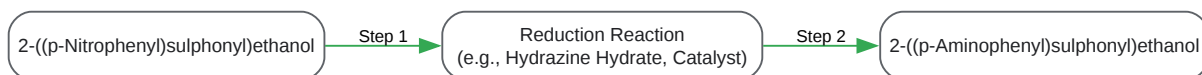
Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

While specific, detailed experimental protocols for **2-((p-Aminophenyl)sulphonyl)ethanol** are not readily available in the public domain, this section provides general methodologies for its synthesis, handling, and analysis based on common laboratory practices for similar sulfonyl compounds.

General Synthesis Pathway

The synthesis of **2-((p-Aminophenyl)sulphonyl)ethanol** can be conceptualized as a multi-step process, likely starting from a nitro-substituted precursor. A possible synthetic route is the reduction of a nitro group to an amine. A Chinese patent describes a general method for preparing 2-hydroxyethyl sulfone aniline derivatives by reducing the corresponding nitrobenzene derivative with hydrazine hydrate in the presence of a catalyst.[4]

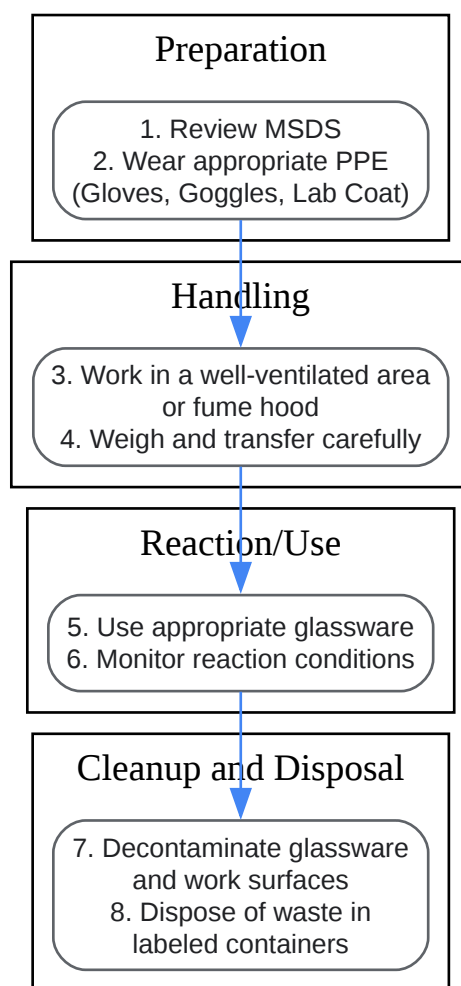


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Caption: A potential synthesis pathway for **2-((p-Aminophenyl)sulphonyl)ethanol**.

General Laboratory Handling Workflow

Safe handling of this compound is crucial due to its irritant properties. The following workflow outlines the key steps for handling **2-((p-Aminophenyl)sulphonyl)ethanol** in a laboratory setting.[5][6]



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Caption: General laboratory workflow for handling chemical compounds.

General Analytical Method

High-Performance Liquid Chromatography (HPLC) is a common analytical technique for the separation and quantification of organic compounds. While a specific method for **2-((p-Aminophenyl)sulphonyl)ethanol** was not found, a reverse-phase HPLC method for a similar compound, 2-((4-Aminophenyl)sulfonyl)ethyl hydrogen sulfate, has been described and could be adapted.[7]

Representative HPLC Conditions:

- Column: C18 reverse-phase column

- Mobile Phase: A gradient of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detector at a wavelength determined by the UV absorbance spectrum of the compound.
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: Typically 10-20 µL.

Toxicological and Ecotoxicological Information

Detailed toxicological and ecotoxicological data for **2-((p-Aminophenyl)sulphonyl)ethanol** are not readily available in the reviewed literature. The GHS classification indicates that the primary hazards are skin, eye, and respiratory irritation upon single exposure.^[1] No information was found regarding chronic toxicity, carcinogenicity, mutagenicity, or environmental fate.

Storage and Disposal

Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents.^[3] Keep the container tightly closed.

Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.^[3] It is recommended to use a licensed professional waste disposal service.

Conclusion

2-((p-Aminophenyl)sulphonyl)ethanol is a chemical intermediate with identified hazards of skin, eye, and respiratory irritation. While detailed experimental protocols and comprehensive toxicological and environmental data are limited in the public domain, this guide provides a summary of the available safety information and general procedures for its handling, synthesis, and analysis. Researchers and professionals should exercise caution and adhere to standard laboratory safety practices when working with this compound. It is highly recommended to obtain a comprehensive Safety Data Sheet (SDS) from the supplier before use.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-[(p-aminophenyl)sulphonyl]ethanol, CasNo.5246-58-2 Falcon Life Sciences Pvt. Ltd China (Mainland) [shanxifaerken.lookchem.com]
- 3. 2-[(p-aminophenyl)sulphonyl]ethanol | 5246-58-2 [amp.chemicalbook.com]
- 4. CN101037405A - Preparation method of aniline derivative containing 2-hydroxyethylsulfonyl - Google Patents [patents.google.com]
- 5. artsci.usu.edu [artsci.usu.edu]
- 6. gz-supplies.com [gz-supplies.com]
- 7. Ethanol, 2-[(4-aminophenyl)sulfonyl]-, hydrogen sulfate (ester) | SIELC Technologies [sielc.com]
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